

Application Notes and Protocols for MM-589 in Cell Culture Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MM-589 TFA

Cat. No.: B15606097

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

MM-589 is a potent, cell-permeable, macrocyclic peptidomimetic inhibitor that specifically targets the protein-protein interaction between WD repeat domain 5 (WDR5) and mixed-lineage leukemia (MLL).^{[1][2][3][4]} MLL1 (also known as KMT2A) is a histone methyltransferase that plays a critical role in regulating gene expression through the methylation of histone H3 at lysine 4 (H3K4). The interaction with WDR5 is essential for MLL1's enzymatic activity.^{[1][3]} In certain types of acute leukemia, chromosomal translocations involving the MLL1 gene lead to the production of oncogenic fusion proteins that drive leukemogenesis.^{[1][3]} By binding to WDR5 with high affinity, MM-589 effectively blocks the WDR5-MLL interaction, leading to the inhibition of MLL1 methyltransferase activity, suppression of target gene expression (such as HOXA9 and MEIS1), and selective inhibition of cell growth in leukemia cells harboring MLL translocations.^{[5][6][7]}

These application notes provide detailed protocols for utilizing MM-589 in various cell culture-based assays to assess its biological activity and mechanism of action.

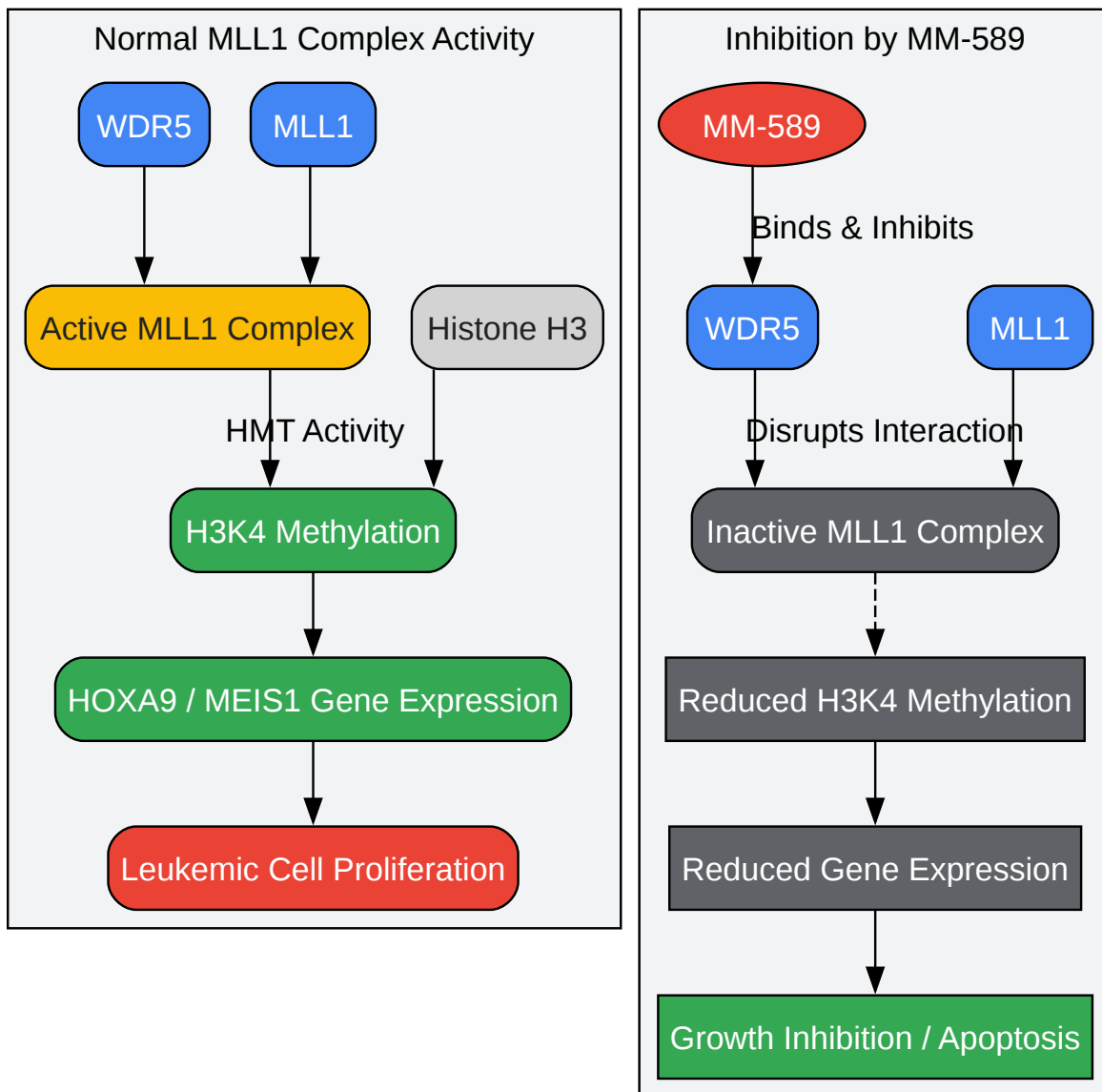
Data Presentation: Quantitative Activity of MM-589

The following table summarizes the reported inhibitory concentrations (IC₅₀) and binding affinities of MM-589 from biochemical and cellular assays.

Parameter	Target/Cell Line	IC ₅₀ / K _i Value	Reference
Binding Affinity	WDR5 Protein	0.90 nM (IC ₅₀)	[2][3]
WDR5 Protein	< 1 nM (K _i)	[3]	
Enzyme Inhibition	MLL H3K4 Methyltransferase (HMT) Activity	12.7 nM (IC ₅₀)	[2][3][4]
Cell Growth Inhibition	MOLM-13 (Human AML, MLL-AF9)	0.21 μM (IC ₅₀)	[3]
MV4-11 (Human AML, MLL-AF4)	0.25 μM (IC ₅₀)	[3]	
HL-60 (Human AML, MLL-WT)	8.6 μM (IC ₅₀)	[3]	

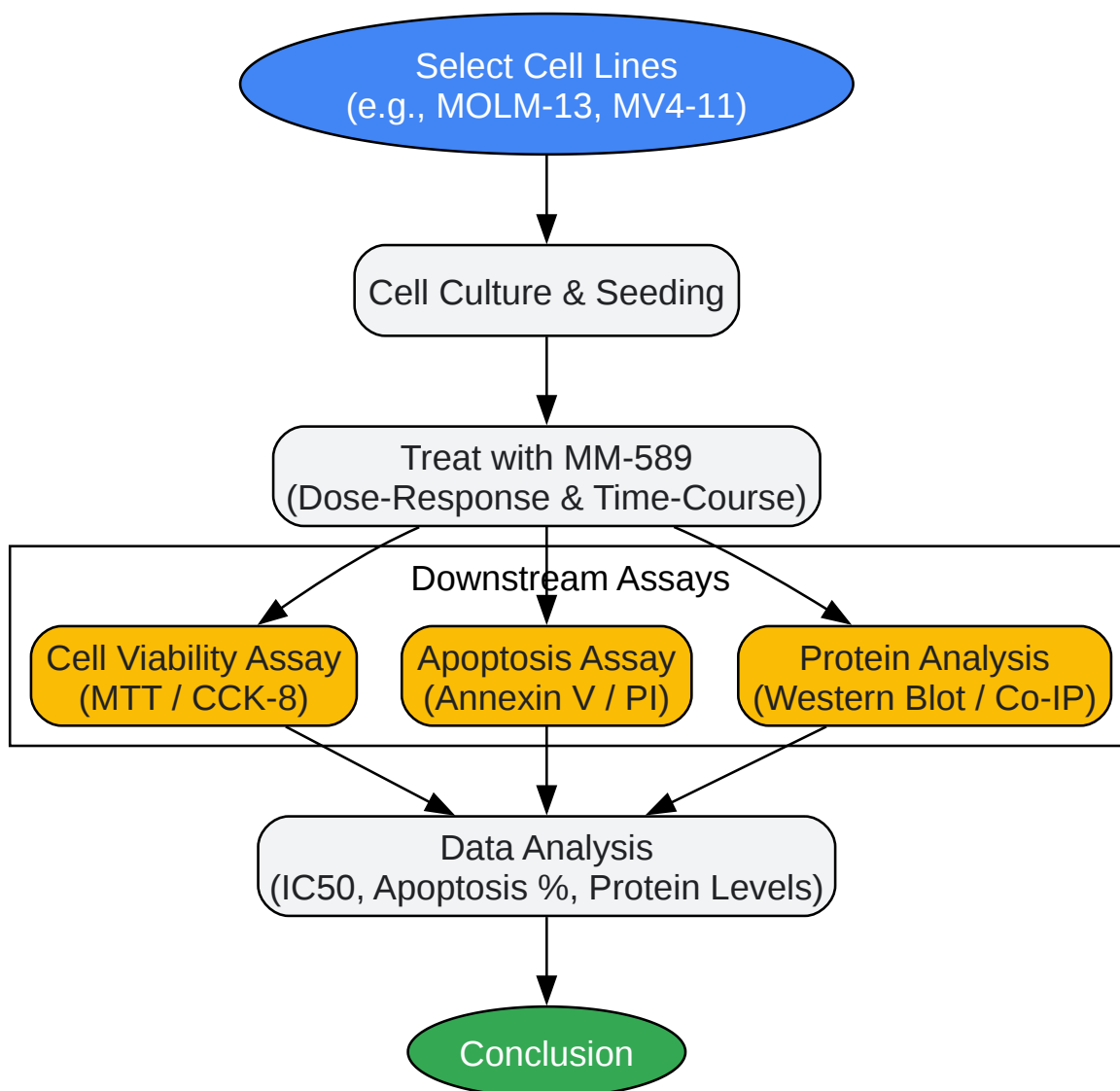
Signaling Pathway and Experimental Workflow

The diagrams below illustrate the mechanism of action of MM-589 and a general workflow for its evaluation in cell culture.



[Click to download full resolution via product page](#)

Caption: Mechanism of action of MM-589.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Annexin V and PI Staining Protocol for Apoptosis by Flow Cytometry | Bio-Techne [bio-techne.com]

- [2. Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. Discovery of a Highly Potent, Cell-Permeable Macrocyclic Peptidomimetic \(MM-589\) Targeting the WD Repeat Domain 5 Protein \(WDR5\)-Mixed Lineage Leukemia \(MLL\) Protein-Protein Interaction - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. merckmillipore.com \[merckmillipore.com\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for MM-589 in Cell Culture Assays]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15606097/docs#application-notes-and-protocols-for-mm-589-in-cell-culture-assays\]](https://www.benchchem.com/product/b15606097/docs#application-notes-and-protocols-for-mm-589-in-cell-culture-assays)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check